

Supramolecular Assembly and Rheological Modulation: A Technical Guide to CAS 95255-44-0

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Compound of Interest

Compound Name: 4,4'-Bis(3-methyl-3-phenylureido)diphenylmethane
CAS No.: 95255-44-0
Cat. No.: B11954797

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Executive Summary

CAS 95255-44-0, chemically identified as **4,4'-Bis(3-methyl-3-phenylureido)diphenylmethane**, is a highly specialized bis-urea derivative. Characterized by its diphenylmethane core and dual urea motifs, this compound is primarily utilized in advanced materials science as a Low Molecular Weight Gelator (LMWG) and a rheology-modifying thickener in polyurea greases[1],[2].

This whitepaper provides an in-depth technical analysis of its physical properties, supramolecular mechanisms, safety profile, and the self-validating experimental protocols required for its characterization.

Chemical Identity & Structural Causality

The physical behavior of CAS 95255-44-0 is dictated entirely by its molecular architecture. The compound consists of a flexible diphenylmethane spacer flanked by two sterically demanding

3-methyl-3-phenylurea groups[3].

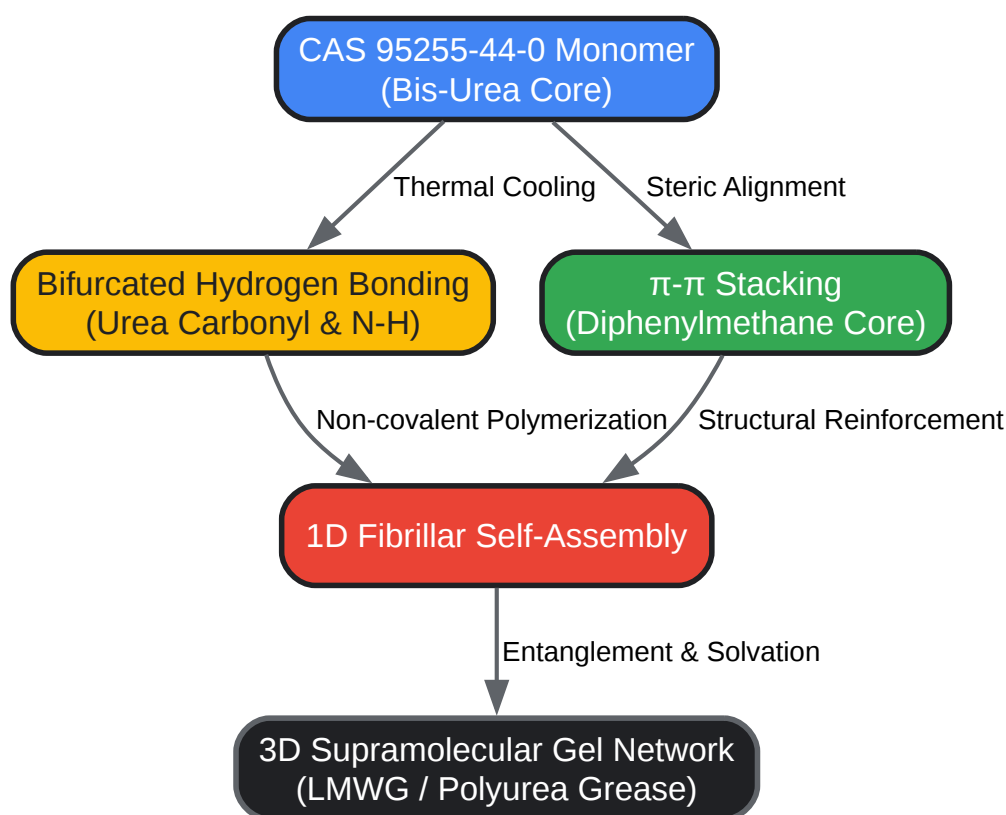
- Causality of Physical State: The presence of the bis-urea motifs enables the formation of strong, bifurcated intermolecular hydrogen bonds (the urea -tape motif)[4]. This dense hydrogen-bonding network, combined with the stacking of the aromatic rings, results in a highly crystalline solid with a high melting point.
- Causality of Solubility: In highly polar, protic solvents (e.g., water, methanol), the solvent molecules competitively hydrogen-bond with the urea carbonyl and N-H groups, disrupting self-assembly. Conversely, in non-polar solvents (e.g., xylene, toluene), the lack of competitive solvent interactions forces the bis-urea molecules to hydrogen-bond with each other, driving 1D fibrillar self-assembly and subsequent gelation[1],[4].

Table 1: Physicochemical Properties

Property	Value	Structural Causality
CAS Number	95255-44-0	Unique chemical identifier.
Chemical Name	4,4'-Bis(3-methyl-3-phenylureido)diphenylmethane	Defines the bis-urea and diphenylmethane core.
Molecular Formula	Cngcontent-ng-c2699131324="" _ngghost-ng-c2339441298="" class="inline ng-star-inserted"> H N O	Stoichiometric composition[3].
Molecular Weight	464.6 g/mol	Bulkiness contributes to steric entanglement[3].
Physical State	Crystalline Solid	Driven by extensive intermolecular H-bonding[4].
Solubility	Soluble in hot DMSO/DMF; Insoluble in cold non-polar solvents	Urea motifs require high thermal energy or competitive H-bond acceptors for solvation.

Supramolecular Assembly Mechanism

The utility of CAS 95255-44-0 lies in its ability to transition from a monomeric state into a 3D supramolecular gel network. This non-covalent polymerization is triggered thermally. When dissolved in a hot non-polar solvent and subsequently cooled, the thermal kinetic energy drops below the threshold required to disrupt the urea-urea hydrogen bonds. The molecules align sterically, forming 1D fibers that entangle into a 3D matrix, immobilizing the solvent[1],[4].



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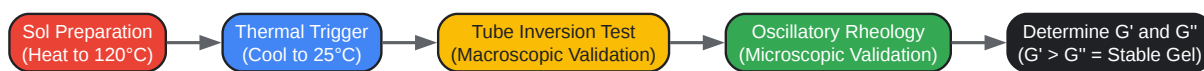
Caption: Supramolecular assembly pathway of CAS 95255-44-0 into a 3D gel network.

Self-Validating Experimental Protocols

To accurately characterize the rheological properties of CAS 95255-44-0, researchers must employ a self-validating workflow. This involves a macroscopic qualitative assessment followed by a microscopic quantitative analysis.

Workflow Rationale

- Why use Oscillatory Rheology instead of Rotational Viscometry? Rotational viscometry applies continuous, destructive shear that irreversibly tears apart the delicate non-covalent fibril network. Oscillatory rheology applies minute, reversible sinusoidal strain, allowing measurement of the intact viscoelastic properties[5].



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Caption: Self-validating experimental workflow for rheological characterization.

Protocol A: Macroscopic Validation via Tube Inversion Test

The tube inversion test establishes the Critical Gelation Concentration (CGC)[6].

- Preparation: Disperse varying weight percentages (e.g., 5 wt%, 10 wt%, 20 wt%) of CAS 95255-44-0 in a non-polar solvent (e.g., xylene) within sealed glass vials[5].
- Thermal Dissolution: Heat the vials using a reaction block to approximately 120 °C until the mixture becomes optically transparent (sol phase)[5].
- Gelation: Allow the vials to cool undisturbed to ambient temperature (25 °C) for 24 hours.
- Validation: Invert the vial by 180 degrees. If the sample supports its own weight and does not flow under gravity, it is classified as a stable gel[6].

Protocol B: Microscopic Validation via Oscillatory Rheology

- Sample Loading: Carefully transfer 1.0 g of the freshly prepared gel onto the bottom Peltier plate of a hybrid rheometer (e.g., 40 mm parallel steel plate geometry) set to 25 °C[5].
- Gap Setting: Lower the upper plate to a predefined gap (typically 500 μm) m).
- Amplitude Sweep: Perform a strain sweep (e.g., 0.01% to 100%) at a constant frequency (1.0 Hz) to identify the Linear Viscoelastic Region (LVR). Causality: This ensures subsequent tests do not destroy the gel structure.

- Frequency Sweep: Conduct a frequency sweep (0.1 to 100 rad/s) within the LVR.
- Data Interpretation: A successful supramolecular gel is validated when the Storage Modulus (ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">) is strictly greater than the Loss Modulus () across the entire frequency range, indicating that elastic solid-like behavior dominates over viscous liquid-like behavior.

Safety Data & Handling Protocols

While the diisocyanate precursors used to synthesize bis-ureas are highly reactive and toxic, the fully reacted CAS 95255-44-0 is chemically stable. However, as a fine crystalline powder, it presents specific occupational hazards.

Table 2: Safety and Hazard Data (GHS Classification)

Hazard Class	GHS Code	Mitigation Strategy & PPE
Skin Irritation	Category 2 (H315)	Wear standard nitrile gloves and a laboratory coat.
Eye Irritation	Category 2A (H319)	Utilize safety goggles with side shields during powder transfer.
Respiratory Irritation	Category 3 (H335)	Handle exclusively within a certified fume hood; use an N95 particulate respirator if aerosolization is a risk.

Self-Validating Safety Check: Always verify the integrity of the fume hood airflow prior to weighing the dry powder, as the low molecular weight particles can easily become airborne and irritate the upper respiratory tract.

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